

In-Depth Technical Guide to 3,5-Dimethyl-4-ethoxyphenylboronic Acid

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Compound of Interest

Compound Name: 3,5-Dimethyl-4-ethoxyphenylboronic acid

Cat. No.: B1316095

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Abstract

3,5-Dimethyl-4-ethoxyphenylboronic acid is a versatile synthetic building block with significant applications in medicinal chemistry and materials science. Its unique structural features, including the sterically hindered and electron-rich phenyl ring, make it a valuable reagent in cross-coupling reactions for the construction of complex molecular architectures. This technical guide provides a comprehensive overview of its chemical properties, a detailed plausible synthesis protocol, and its key applications in the development of bioactive compounds. A notable, albeit inferred, biological activity is its potential to modulate signaling pathways involved in cellular migration, highlighting its relevance in drug discovery, particularly in oncology.

Chemical and Physical Properties

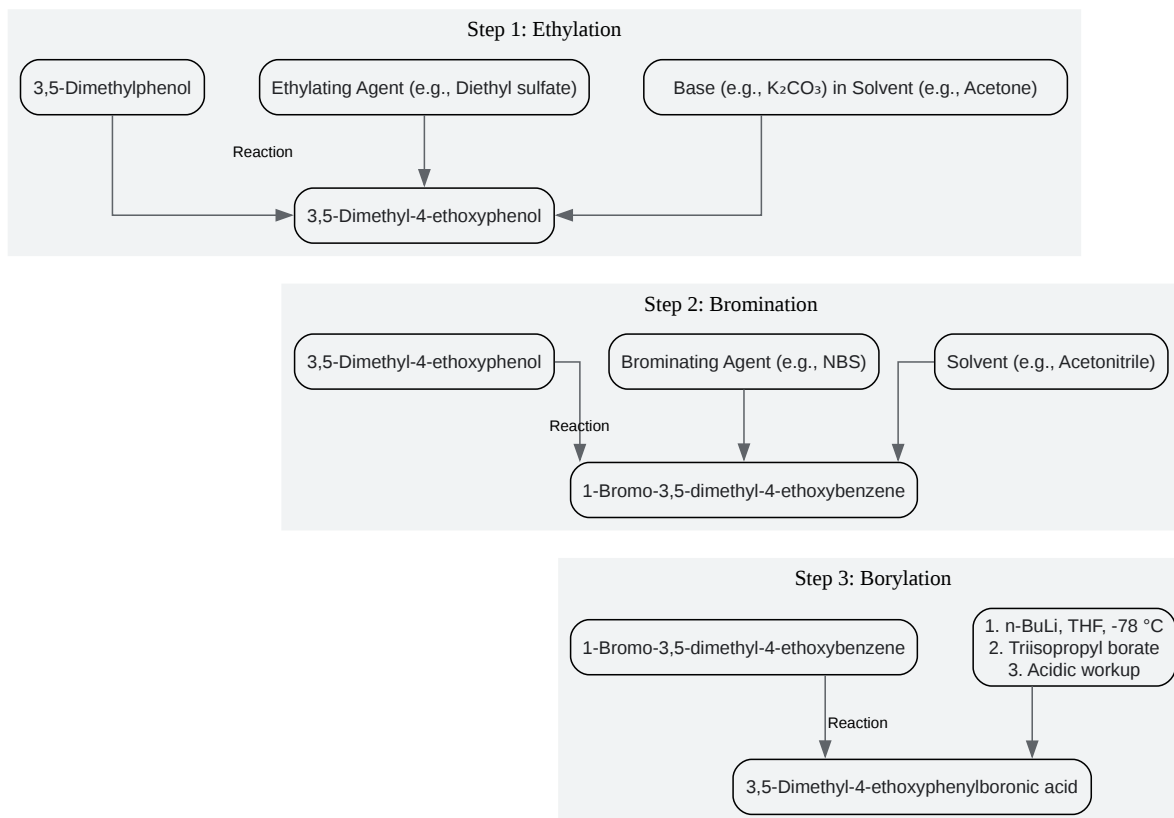
3,5-Dimethyl-4-ethoxyphenylboronic acid, with a molecular weight of 194.04 g/mol, is a white to off-white crystalline solid.^[1] Its key properties are summarized in the table below. The presence of the boronic acid functional group makes it an essential reagent in palladium-catalyzed Suzuki-Miyaura cross-coupling reactions, enabling the formation of carbon-carbon bonds.^[1] Furthermore, the boronic acid moiety can participate in Chan-Lam coupling reactions to form carbon-oxygen bonds, leading to the synthesis of diaryl ethers.

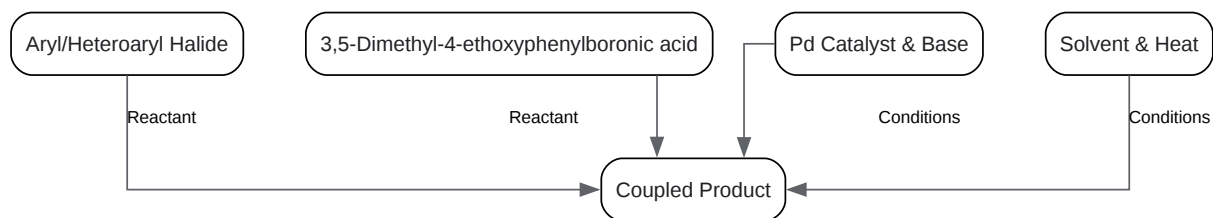
Property	Value	Reference
Molecular Formula	C ₁₀ H ₁₅ BO ₃	[1]
Molecular Weight	194.04 g/mol	[1]
CAS Number	850568-59-1	[1]
Appearance	White to off-white crystalline powder	[1]
Melting Point	211 °C	[1]
Primary Application	Suzuki-Miyaura Cross-Coupling Reagent	[1]

Synthesis Protocol

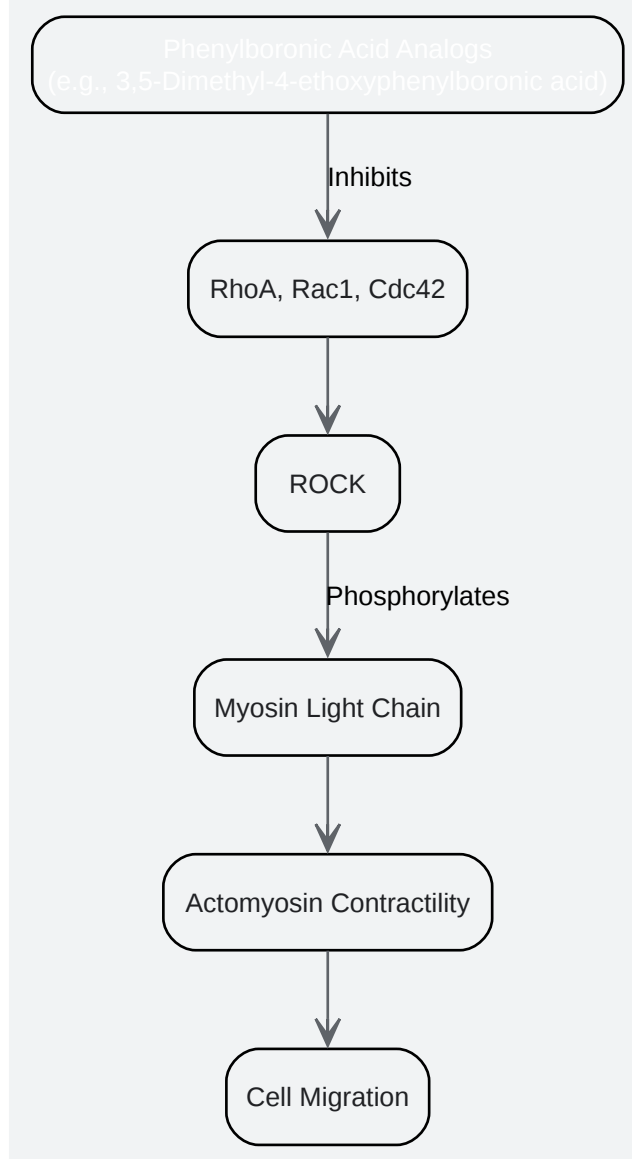
While a specific documented synthesis for **3,5-Dimethyl-4-ethoxyphenylboronic acid** is not readily available in the searched literature, a plausible and detailed multi-step synthetic route can be proposed based on established organic chemistry principles. This protocol starts from the commercially available 3,5-dimethylphenol.

Experimental Workflow: Plausible Synthesis





Cell Migration Signaling



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References

- 1. chemimpex.com [chemimpex.com]
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